

Physical and chemical properties of N-glycyl-L-isoleucine.

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Compound of Interest

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N-Glycyl-L-Isoleucine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of the dipeptide N-glycyl-L-isoleucine. The information is compiled from various scientific sources and is intended to be a valuable resource for researchers and professionals in the fields of biochemistry, drug development, and molecular biology.

Core Physicochemical Properties

N-glycyl-L-isoleucine is a dipeptide composed of glycine and L-isoleucine residues linked by a peptide bond. Its structure and fundamental properties are summarized below.

General Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	--INVALID-LINK--
Molecular Weight	188.22 g/mol	--INVALID-LINK--
Appearance	White to off-white solid	--INVALID-LINK--
CAS Number	19461-38-2	--INVALID-LINK--

Solubility

Solvent	Solubility	Source
Water	≥ 100 mg/mL (531.29 mM)	--INVALID-LINK--
DMSO	2 mg/mL (10.63 mM)	--INVALID-LINK--

Computed Physicochemical Properties

The following properties have been computationally predicted and are provided by PubChem.

Property	Value	Source
XLogP3	-3	--INVALID-LINK--
Hydrogen Bond Donor Count	3	--INVALID-LINK--
Hydrogen Bond Acceptor Count	4	--INVALID-LINK--
Rotatable Bond Count	5	--INVALID-LINK--

Acid-Base Properties

While specific experimental pKa values for N-glycyl-L-isoleucine are not readily available in the literature, the pKa values of the constituent amino acids and the terminal groups of peptides provide a strong basis for estimation. The isoelectric point (pI) is the pH at which the net charge of the molecule is zero.

Estimated pKa Values

The pKa of the terminal α -carboxyl group in a dipeptide is typically around 3-4, and the pKa of the terminal α -amino group is typically around 8-9.

Ionizable Group	Estimated pKa
α -carboxyl group (-COOH)	~3.1
α -amino group (-NH ₃ ⁺)	~8.3

Isoelectric Point (pI)

The isoelectric point can be estimated by averaging the pKa values of the ionizable groups.

Calculation of the estimated isoelectric point (pI).

Stability and Storage

Lyophilized N-glycyl-L-isoleucine is stable at room temperature for short periods but should be stored at 4°C for long-term stability, protected from light.^[1] Solutions of N-glycyl-L-isoleucine are less stable. For storage in solution, it is recommended to keep them at -80°C for up to six months or at -20°C for up to one month, with protection from light.^[1]

Experimental Protocols

Detailed experimental protocols for the characterization of dipeptides like N-glycyl-L-isoleucine are crucial for obtaining reliable and reproducible data. The following sections outline generalized methodologies for determining key physicochemical properties.

Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the comprehensive physicochemical characterization of a synthesized dipeptide.

General workflow for dipeptide characterization.

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature. Impurities typically broaden and depress the melting range.

Methodology (Capillary Method):

- A small, finely powdered sample of N-glycyl-L-isoleucine is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.

- The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting range.

Determination of pKa Values

Principle: The pKa values of the ionizable groups (α -carboxyl and α -amino groups) can be determined by monitoring the change in pH of a solution of the dipeptide upon titration with a strong acid or base.

Methodology (Potentiometric Titration):

- A known concentration of N-glycyl-L-isoleucine is dissolved in deionized water.
- The initial pH of the solution is measured using a calibrated pH meter.
- A standard solution of a strong acid (e.g., HCl) is added in small, precise increments. The pH is recorded after each addition.
- The titration is continued past the first equivalence point.
- A separate titration is performed with a standard solution of a strong base (e.g., NaOH), continuing past the second equivalence point.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa values correspond to the pH at the half-equivalence points.

Determination of Specific Optical Rotation

Principle: Chiral molecules, such as L-amino acids and their derivatives, rotate the plane of plane-polarized light. The specific rotation is a characteristic property of a chiral compound.

Methodology (Polarimetry):

- A solution of N-glycyl-L-isoleucine of a known concentration (c , in g/mL) is prepared in a suitable solvent (e.g., water).
- A polarimeter tube of a known path length (l , in dm) is filled with the solution.
- The observed optical rotation (α) is measured using a polarimeter at a specific temperature (T) and wavelength (λ , typically the sodium D-line at 589 nm).
- The specific rotation $[\alpha]_T^\lambda$ is calculated using the formula: $[\alpha]_T^\lambda = \alpha / (c \times l)$.

Biological Context

Currently, there is no specific signaling pathway that has been elucidated for N-glycyl-L-isoleucine. Its biological role is likely related to its constituent amino acids, glycine and L-isoleucine. Glycine is a non-essential amino acid that acts as a neurotransmitter and is involved in the synthesis of other biomolecules. L-isoleucine is an essential branched-chain amino acid crucial for protein synthesis and muscle metabolism. Dipeptides are also known to be absorbed in the intestine via specific transporters.

Conclusion

This technical guide provides a summary of the available physicochemical data for N-glycyl-L-isoleucine and outlines standard experimental procedures for its characterization. While some experimental values for the pure dipeptide are not readily available in public databases, the provided information on its constituent amino acids and general peptide properties serves as a valuable starting point for researchers. Further experimental investigation is warranted to fully characterize this dipeptide.

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References

1. medchemexpress.com [medchemexpress.com]

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